

(1S,2R)-2-phenylcyclohexanol melting point and boiling point

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Compound of Interest

Compound Name: (1S,2R)-2-Phenylcyclohexanol

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An In-depth Technical Guide to the Physicochemical Properties of (1S,2R)-2-phenylcyclohexanol

This technical guide provides a comprehensive overview of the melting and boiling points of the chiral compound **(1S,2R)-2-phenylcyclohexanol**. It is intended for researchers, scientists, and professionals in drug development and organic synthesis who utilize this versatile intermediate. The document details its key physical constants and outlines the standard experimental protocols for their determination.

Physicochemical Data Presentation

(1S,2R)-2-phenylcyclohexanol, a chiral alcohol, is a white to off-white crystalline powder at room temperature.^[1] Its stereochemistry makes it a crucial building block in the asymmetric synthesis of various pharmaceuticals.^[1] The melting and boiling points are critical parameters for its identification, purity assessment, and manipulation in synthetic protocols.

The quantitative data for these physical properties are summarized in the table below. It is important to note that boiling points are highly dependent on ambient pressure.

Parameter	Value	Conditions
Melting Point	63 - 67 °C	Atmospheric Pressure
64 - 66 °C	(lit.) [2] [3]	
65 °C		
Boiling Point	276 - 281 °C	(lit.) at 760 mmHg [2] [3] [4] [5]
278.5 °C	at 760 mmHg [6] [7]	
105 °C	at 3 mmHg (Lit.) [1]	

Note: "lit." refers to literature values.

Experimental Protocols

The determination of melting and boiling points are fundamental laboratory techniques for the characterization and purity verification of organic compounds.[\[8\]](#) Pure compounds typically exhibit sharp melting points, whereas impurities tend to depress and broaden the melting range.[\[8\]](#)

Melting Point Determination (Capillary Method)

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.[\[9\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[8\]](#)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **(1S,2R)-2-phenylcyclohexanol** sample is completely dry and finely powdered.[\[9\]](#) Crush the crystalline solid using a mortar and pestle if necessary.
- Capillary Loading: Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 1-2 cm by tapping the sealed end gently on a hard surface.[\[10\]](#)
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating: Begin heating the sample. A rapid heating rate can be used initially to find an approximate melting range.[\[8\]](#) For an accurate measurement, repeat the process with a fresh sample, heating slowly (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- Observation and Recording: Record the temperature at which the first drop of liquid is observed (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the completion of melting).[\[10\]](#)[\[11\]](#) This range is the melting point of the sample.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[12\]](#) Two common methods are detailed below.

2.2.1. Micro-Determination (Thiele Tube Method)

This method is advantageous when only a small quantity of the substance is available (less than 0.5 mL).[\[13\]](#)

Apparatus:

- Thiele tube
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer

- Heat source (e.g., Bunsen burner)
- Heating oil (e.g., paraffin oil)

Procedure:

- Sample Preparation: Place a few milliliters of the liquid sample into the small test tube.[14]
- Capillary Insertion: Place the capillary tube into the test tube with its open end downwards. [15][16]
- Apparatus Assembly: Attach the test tube to a thermometer. Immerse the assembly in a Thiele tube containing heating oil, ensuring the sample is positioned near the middle of the oil.[13]
- Heating: Gently heat the side arm of the Thiele tube.[13] As the temperature rises, air trapped in the capillary tube will bubble out.
- Observation: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tip.[13][15]
- Cooling and Recording: Remove the heat source and allow the apparatus to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is the boiling point.[13] Record this temperature.

2.2.2. Simple Distillation Method

This method is suitable when a larger volume (at least 5-10 mL) of the sample is available.[12] [13]

Apparatus:

- Distillation flask
- Condenser
- Receiving flask

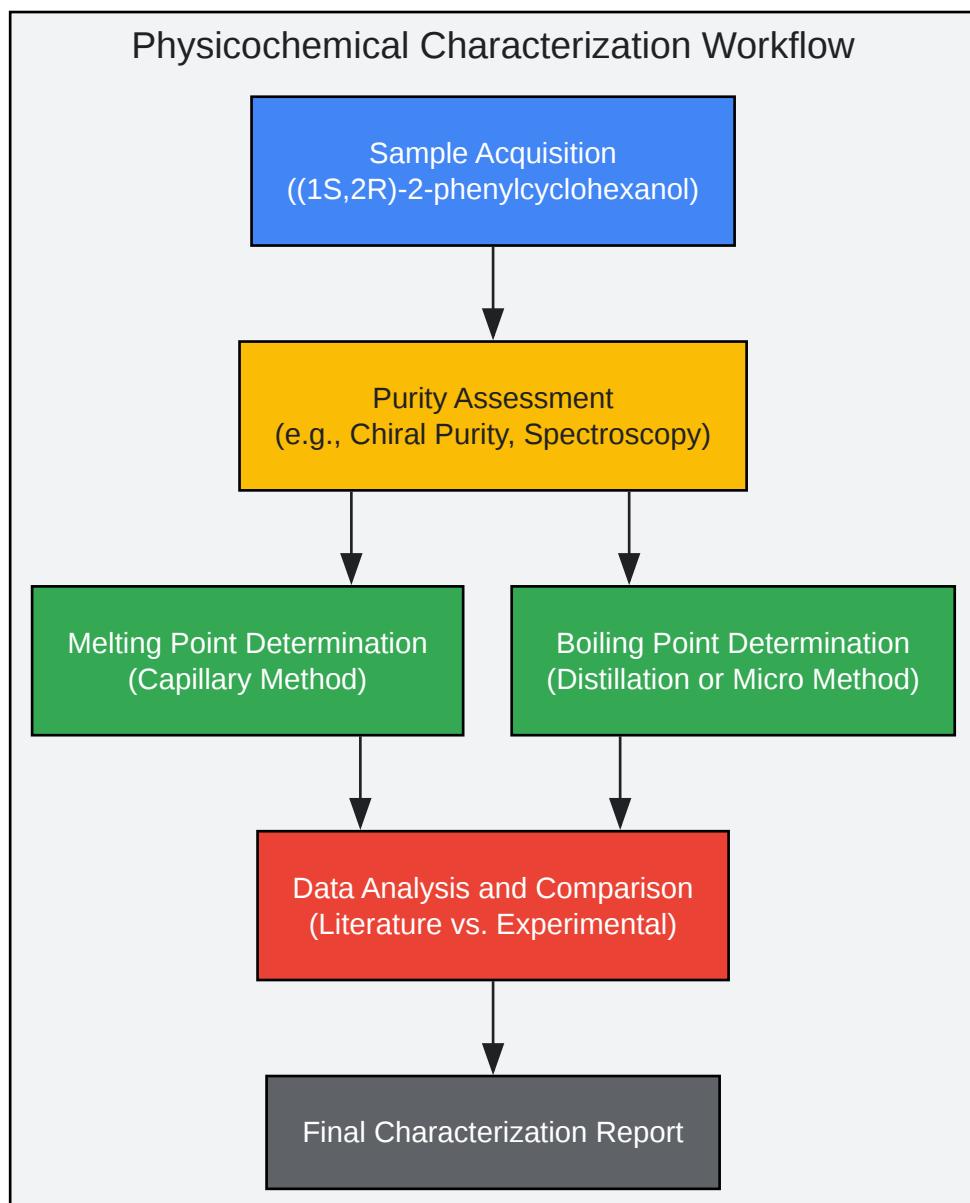
- Thermometer
- Heat source (heating mantle)
- Boiling chips or a stir bar

Procedure:

- Apparatus Setup: Assemble the simple distillation apparatus. Place the liquid sample and a few boiling chips into the distillation flask.[13]
- Thermometer Placement: Position the thermometer so that the top of its bulb is level with the bottom of the side-arm leading to the condenser. This ensures an accurate reading of the vapor temperature.[13][15]
- Heating: Heat the liquid to a gentle boil.
- Observation and Recording: As the vapor condenses and collects in the receiving flask, monitor the thermometer. The stable temperature reading observed during the distillation of the bulk of the liquid is the boiling point.[13][15]
- Pressure Correction: Record the atmospheric pressure, as the boiling point varies with it.[12] [13]

Workflow and Process Visualization

The following diagram illustrates the logical workflow for the physicochemical characterization of a supplied chemical sample such as **(1S,2R)-2-phenylcyclohexanol**.



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Caption: Workflow for the experimental characterization of a chemical compound.

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